

Enantiomer Specificity of DS89002333: A Technical Guide

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Compound of Interest

Compound Name: (2S,4R)-DS89002333

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Abstract

DS89002333 has emerged as a potent inhibitor of the protein kinase cAMP-activated catalytic subunit alpha (PRKACA), a key therapeutic target in fibrolamellar hepatocellular carcinoma (FL-HCC). This technical guide provides a comprehensive overview of the enantiomer specificity of DS89002333, its mechanism of action, and the experimental protocols used to characterize its activity. While specific quantitative data comparing the pharmacological activity of the individual enantiomers of DS89002333 is not publicly available, this document synthesizes the known information regarding the active enantiomer and outlines the standard methodologies for assessing enantioselectivity.

Introduction

Fibrolamellar hepatocellular carcinoma (FL-HCC) is a rare and aggressive liver cancer primarily affecting adolescents and young adults.^[1] A hallmark of FL-HCC is a specific genetic deletion that results in the fusion of the DNAJB1 and PRKACA genes, creating a constitutively active chimeric kinase.^[1] This fusion protein is a primary driver of oncogenesis in FL-HCC, making it a critical target for therapeutic intervention.

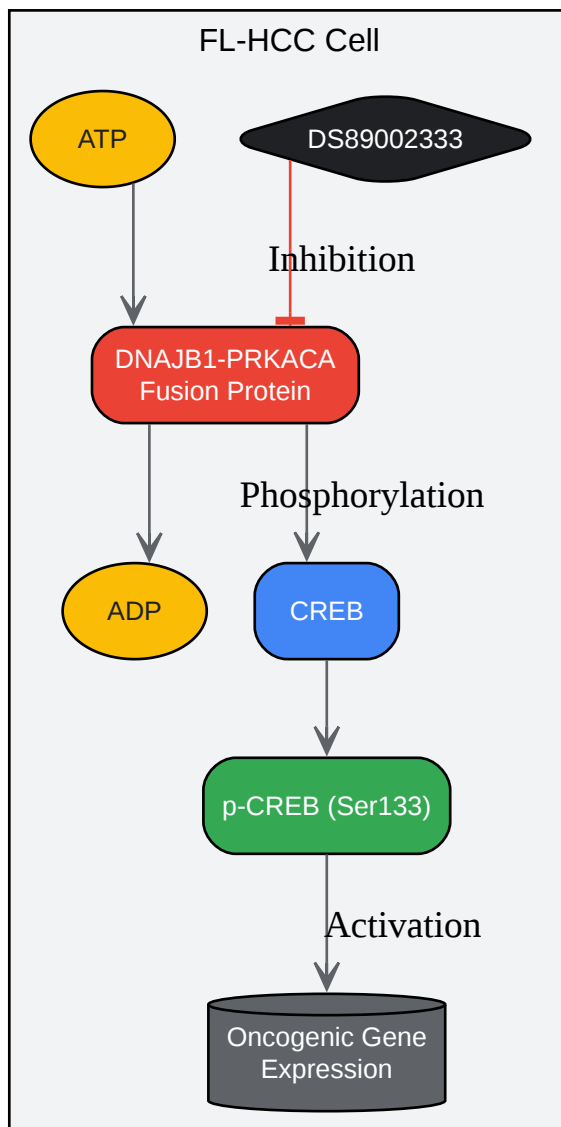
DS89002333 is a novel, orally active, and potent inhibitor of PRKACA.[2][3] It has demonstrated significant anti-tumor activity in preclinical models of FL-HCC.[1][4] As a chiral molecule, understanding the stereochemistry and the differential activity of its enantiomers is crucial for its development as a therapeutic agent. One of the enantiomers, referred to as DS89002333, is known to be highly active, while the activity of its counterpart, **(2S,4R)-DS89002333**, has not been disclosed in publicly available literature.[2][5]

Mechanism of Action and Signaling Pathway

DS89002333 exerts its therapeutic effect by inhibiting the kinase activity of PRKACA. In FL-HCC, the DNAJB1-PRKACA fusion protein leads to the uncontrolled phosphorylation of downstream substrates, promoting cell growth and proliferation. A key substrate of PRKACA is the cAMP-responsive element-binding protein (CREB). Phosphorylation of CREB at serine 133 is a critical step in activating its transcriptional activity.

DS89002333 inhibits the phosphorylation of CREB in a dose-dependent manner.[3] By blocking this key step in the signaling cascade, DS89002333 effectively mitigates the oncogenic signaling driven by the DNAJB1-PRKACA fusion protein.

Figure 1: PRKACA-CREB Signaling Pathway and Inhibition by DS89002333



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Figure 1: PRKACA-CREB Signaling Pathway and Inhibition by DS89002333

Enantiomer Specificity

The stereochemistry of a drug can have a profound impact on its pharmacological properties. Often, one enantiomer is responsible for the desired therapeutic effect, while the other may be inactive, have a different activity, or contribute to off-target effects and toxicity.

DS89002333 has been identified as the potent enantiomer with a reported IC₅₀ of 0.3 nM for PRKACA.[2][3] The other enantiomer is designated as **(2S,4R)-DS89002333**. [2][5] A comprehensive understanding of the enantiomer specificity requires a quantitative comparison of the biological activity of both enantiomers.

Quantitative Data

A critical aspect of characterizing enantiomer specificity is the direct comparison of the inhibitory potency of each enantiomer against the target enzyme. The following table summarizes the known and unknown quantitative data for the enantiomers of DS89002333.

Compound	Target	IC ₅₀ (nM)	Data Source
DS89002333	PRKACA	0.3	MedChemExpress, Citing Toyota et al., 2022
(2S,4R)-DS89002333	PRKACA	Not Publicly Available	-

Table 1: Inhibitory Potency of DS89002333 Enantiomers against PRKACA.

Experimental Protocols

The determination of the enantiomer specificity of a kinase inhibitor like DS89002333 involves a series of in vitro assays. The following sections describe the likely methodologies employed.

In Vitro Kinase Assay

The primary method for determining the inhibitory potency (IC₅₀) of a compound against its target kinase is an in vitro kinase assay.

Objective: To measure the concentration-dependent inhibition of PRKACA kinase activity by each enantiomer of DS89002333.

Principle: A recombinant PRKACA enzyme is incubated with a specific substrate (e.g., a peptide containing the CREB phosphorylation site) and ATP. The kinase transfers a phosphate group from ATP to the substrate. The amount of phosphorylated substrate is then quantified, and the effect of the inhibitor on this reaction is measured.

Generalized Protocol:

- Reagents and Materials:
 - Recombinant human PRKACA enzyme
 - Kinase buffer (e.g., Tris-HCl, MgCl₂, DTT)
 - ATP
 - Substrate peptide (e.g., biotinylated CREBtide)
 - DS89002333 and **(2S,4R)-DS89002333** enantiomers, serially diluted
 - Detection reagents (e.g., anti-phospho-CREB antibody, HTRF reagents, or similar)
 - Microplates (e.g., 384-well)
- Procedure:
 1. Add the kinase buffer to the wells of the microplate.
 2. Add the serially diluted enantiomers to the respective wells.
 3. Add the PRKACA enzyme to all wells (except for negative controls).
 4. Initiate the kinase reaction by adding a mixture of the substrate peptide and ATP.
 5. Incubate the plate at a controlled temperature (e.g., 30°C) for a defined period (e.g., 60 minutes).
 6. Stop the reaction by adding a solution containing EDTA.
 7. Add the detection reagents and incubate to allow for signal development.
 8. Measure the signal using a plate reader.
- Data Analysis:

- The raw data is converted to percent inhibition relative to the uninhibited control.
- The IC₅₀ value is calculated by fitting the concentration-response data to a sigmoidal dose-response curve.

Figure 2: Generalized Workflow for an In Vitro Kinase Assay

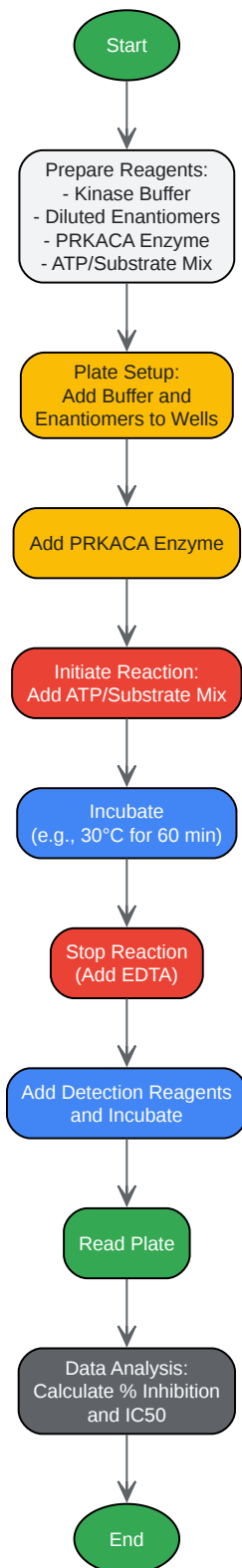
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Figure 2: Generalized Workflow for an In Vitro Kinase Assay

Cellular Assay: CREB Phosphorylation

To confirm that the in vitro kinase inhibition translates to cellular activity, a CREB phosphorylation assay is typically performed.

Objective: To measure the ability of each enantiomer of DS89002333 to inhibit the phosphorylation of CREB in a cellular context.

Principle: Cells that express the target kinase (e.g., FL-HCC cells or engineered cell lines) are treated with the inhibitor. The level of phosphorylated CREB is then measured, typically using an antibody-based detection method such as an ELISA or Western blotting.

Generalized Protocol (ELISA-based):

- Cell Culture and Treatment:
 - Seed cells in a multi-well plate and allow them to adhere.
 - Treat the cells with serial dilutions of each enantiomer for a specified time (e.g., 1-2 hours).
 - Lyse the cells to release the cellular proteins.
- Detection of Phospho-CREB:
 - The cell lysates are transferred to an ELISA plate pre-coated with a capture antibody for total CREB.
 - A detection antibody specific for phospho-CREB (Ser133) is added.
 - A secondary antibody conjugated to an enzyme (e.g., HRP) is then added.
 - A substrate is added, and the resulting colorimetric or fluorescent signal is measured.
- Data Analysis:
 - The signal is normalized to the total amount of CREB or total protein concentration.

- The IC50 value for the inhibition of CREB phosphorylation is determined by plotting the normalized signal against the inhibitor concentration.

Conclusion

DS89002333 is a highly potent inhibitor of PRKACA, the kinase implicated in the pathogenesis of fibrolamellar hepatocellular carcinoma. While the available data highlights the significant activity of one enantiomer, a complete understanding of its enantiomeric specificity is hampered by the lack of publicly available quantitative data for its counterpart, **(2S,4R)-DS89002333**. The experimental protocols outlined in this guide represent the standard methodologies for characterizing the enantioselectivity of kinase inhibitors. Further studies disclosing the comparative pharmacology of both enantiomers are necessary for a full assessment of the therapeutic potential and safety profile of DS89002333.

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